

# safety and handling precautions for 2,5-Difluoro-4-nitrobenzonitrile

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## Compound of Interest

Compound Name: 2,5-Difluoro-4-nitrobenzonitrile

Cat. No.: B1428606

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## An In-Depth Technical Guide to the Safe Handling of 2,5-Difluoro-4-nitrobenzonitrile

This guide serves as a comprehensive resource for researchers, scientists, and drug development professionals on the safe handling, storage, and disposal of **2,5-Difluoro-4-nitrobenzonitrile**. Given the compound's structural motifs—a difluorinated aromatic ring, a nitro group, and a nitrile function—it must be handled with the utmost care. The principles outlined herein are synthesized from established safety data for structurally analogous compounds and general best practices for managing reactive and toxic chemicals.

## Understanding the Hazard Profile: A Triad of Reactive Groups

**2,5-Difluoro-4-nitrobenzonitrile** is not a simple aromatic compound; its potential hazards are a composite of its three key functional groups. Understanding the causality behind its hazardous nature is the first step in risk mitigation.

- **Fluorinated Aromatic System:** The presence of fluorine atoms can significantly alter the electronic properties of the benzene ring, enhancing its reactivity and potential biological activity. Fluorinated compounds can also release hazardous decomposition products like hydrogen fluoride under thermal stress.<sup>[1][2]</sup>
- **Nitro Group (-NO<sub>2</sub>):** Aromatic nitro compounds are often associated with toxicity and, in some cases, instability. They can be potent oxidizing agents and may be harmful if absorbed

through the skin, inhaled, or ingested.[3][4]

- **Nitrile Group (-C≡N):** The nitrile group is a key feature of cyanides. While the toxicity of covalently bound nitriles can vary, they have the potential to release hydrogen cyanide, particularly in the presence of strong acids or upon combustion.[5][6] Exposure to nitrile compounds can lead to serious health effects.[7]


Due to the combination of these functionalities, **2,5-Difluoro-4-nitrobenzonitrile** should be treated as a substance with significant potential for acute toxicity, irritation, and environmental harm.

## GHS Hazard Classification (Anticipated)

While a specific Safety Data Sheet (SDS) for **2,5-Difluoro-4-nitrobenzonitrile** is not widely available, a hazard classification can be reliably inferred from structurally related molecules such as 2,4-Difluoronitrobenzene, 4-Nitrobenzonitrile, and various fluorinated nitrobenzonitriles. [1][8][9][10][11] The anticipated GHS classification is summarized below.

Hazard Class	Hazard Category	Anticipated Hazard Statement
Acute Toxicity, Oral	Category 2 / 3	H300: Fatal if swallowed or H301: Toxic if swallowed
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation
Acute Aquatic Hazard	Category 3	H402: Harmful to aquatic life

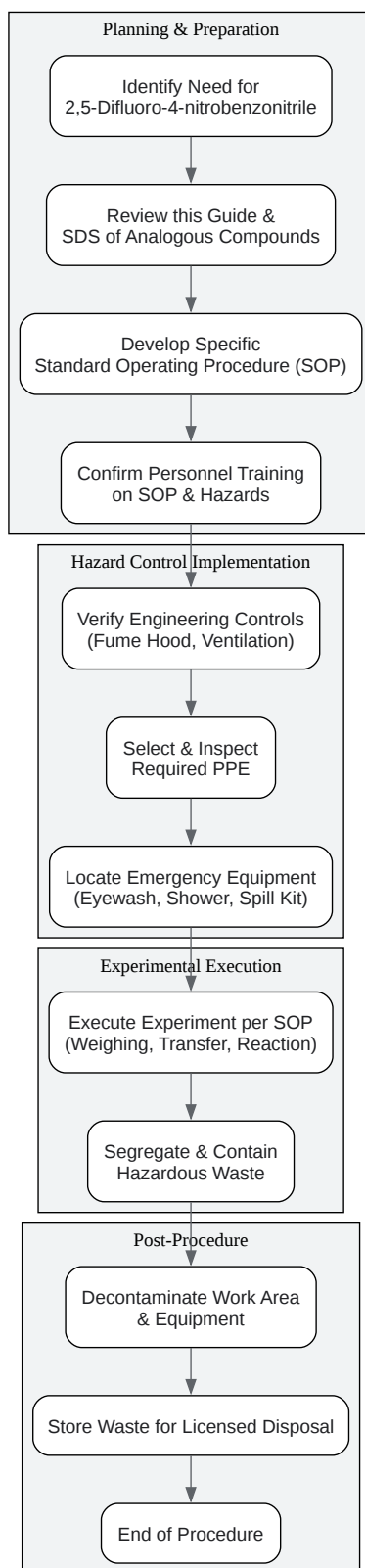
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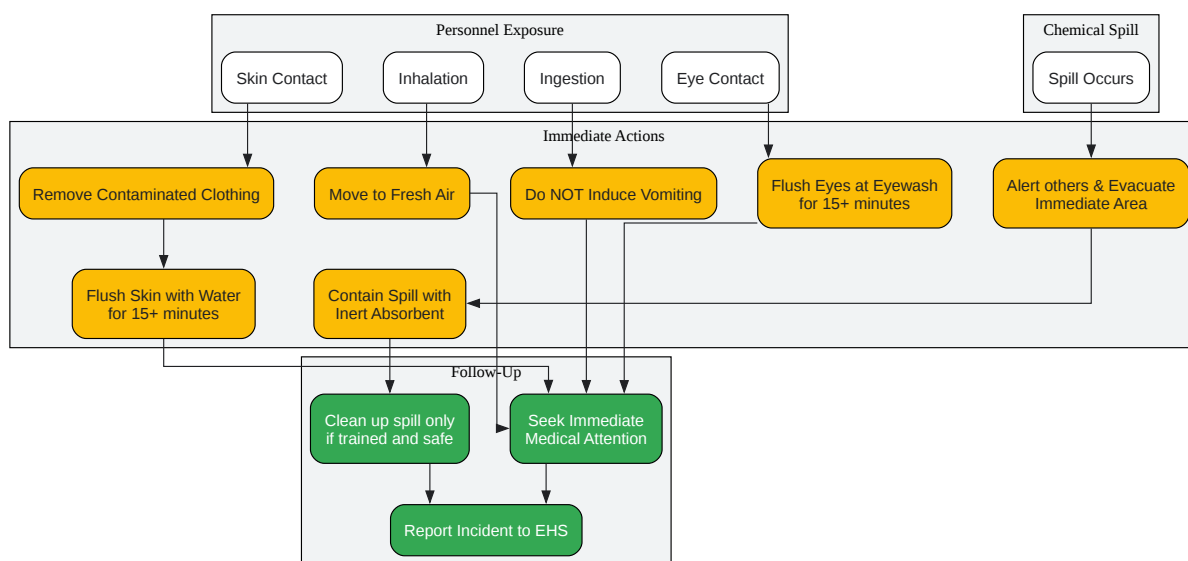
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Signal Word: DANGER

## Risk Assessment and Control: A Multi-Layered Approach

A thorough risk assessment is mandatory before any work with this compound begins. The workflow below outlines a self-validating system for ensuring safety.





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Address: 3281 E Guasti Rd

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